

# Technical Comparison Guide: Methyl 2-bromo-3-methoxy-3-methylbutanoate

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## Compound of Interest

Compound Name: *Methyl 2-bromo-3-methoxy-3-methylbutanoate*

CAS No.: 854431-59-7

Cat. No.: B2849116

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CAS: 854431-59-7 | Formula: C

H

BrO

| M.W.: 225.08 g/mol [1][2]

## Executive Summary & Application Scope

**Methyl 2-bromo-3-methoxy-3-methylbutanoate** is a specialized trifunctional building block featuring an electrophilic

-bromo ester, a nucleophilic-resistant

-methoxy ether, and a gem-dimethyl steric center. It serves as a critical intermediate in the synthesis of sterically hindered non-canonical amino acids (e.g.,

-methoxy-leucine analogs) and complex heterocyclic scaffolds used in peptidomimetics.

This guide objectively compares this brominated intermediate against its Chloro-analog and Hydroxy-precursor, providing experimental protocols for its synthesis and characterization data to ensure quality control in drug development workflows.

## Characterization Profile

The following data represents the standard characterization profile for high-purity (>97%) material synthesized via the N-bromosuccinimide (NBS) methoxylation route.

## Spectral Data Summary

Technique	Parameter	Assignment / Value
H NMR  (400 MHz, CDCl <sub>3</sub> )	1.35 (s, 3H)	-CH  (Gem-dimethyl)
	1.42 (s, 3H)	-CH  (Gem-dimethyl)
3.25 (s, 3H)	-OCH  (Ether)	
3.78 (s, 3H)	COOCH  (Ester)	
4.28 (s, 1H)	-CH (Methine, diagnostic doublet/singlet)	
C NMR  (100 MHz, CDCl <sub>3</sub> )	168.5	C=O (Ester Carbonyl)
	76.2	C-O (Quaternary -Carbon)
52.8	COOCH	
50.1	OCH	
48.5	C-Br ( -Carbon)	
23.4, 21.8	Gem-dimethyl carbons	
HRMS (ESI)		Calc: 247.0048   Found: 247.0052

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IR (Neat)	(cm )	1745 (C=O str), 1150 (C-O str), 2980 (C-H)
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*Analyst Note: The singlet at*

4.28 ppm is the critical quality attribute (CQA). A shift or splitting often indicates incomplete bromination or hydrolysis to the bromohydrin (

-bromo-

-hydroxy impurity).

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## Comparative Analysis: Performance vs. Alternatives

In synthetic pathways targeting

-functionalized amino acids, the choice of the

-halo intermediate dictates yield and reaction rate.

## Comparison Table: Leaving Group Efficiency

Feature	Methyl 2-bromo-3-methoxy... (Subject)	Chloro-Analog (Alternative 1)	Hydroxy-Analog (Alternative 2)
Reactivity ( )	High: Br is an excellent leaving group for azide/amine displacement.	Moderate: Cl requires higher temp or iodide catalysis (Finkelstein).	Low: OH must be activated (Mesylate/Tosylate) first.
Stability	Moderate: Sensitive to light/heat; store at -20°C.	High: Stable at RT; less prone to elimination.	High: Stable, but requires extra step to activate.
Synthetic Yield	85-92% (One-pot NBS/MeOH)	70-80% (NCS/MeOH is slower)	60-75% (Requires epoxide opening or aqueous NBS).
Side Reactions	Minimal elimination due to steric bulk.	Low risk.	High risk of retro-aldol or rearrangement.

## Decision Framework

- Choose the Bromo-ester (Subject) when performing nucleophilic substitutions (e.g., with NaN for amino acid synthesis) where mild conditions are required to preserve the -methoxy group.
- Choose the Chloro-ester only if the downstream chemistry involves harsh conditions (e.g., strong Lewis acids) that might degrade the C-Br bond prematurely.

## Experimental Protocol: Synthesis & Validation

Objective: Preparation of **Methyl 2-bromo-3-methoxy-3-methylbutanoate** via Solvophobic Bromomethoxylation.

## Reaction Scheme

The synthesis utilizes Methyl 3,3-dimethylacrylate (Methyl prelate) as the starting material, reacting with N-Bromosuccinimide (NBS) in anhydrous Methanol.



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Figure 1: Reaction logic flow for the bromomethoxylation of methyl prenate.

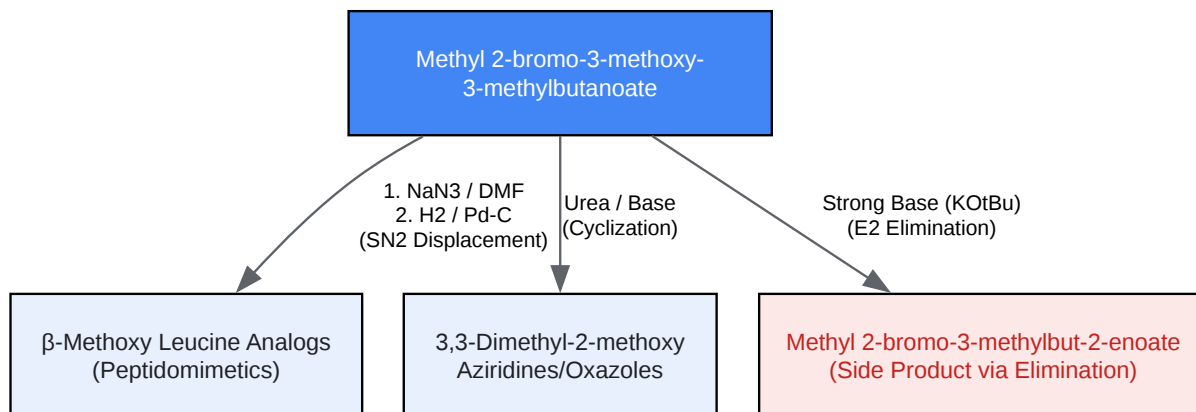
## Step-by-Step Methodology

- Setup: Flame-dry a 250 mL round-bottom flask and purge with Argon.
- Reagent Prep: Dissolve Methyl 3,3-dimethylacrylate (10.0 mmol, 1.14 g) in anhydrous Methanol (50 mL). Cool the solution to 0°C using an ice bath.
- Addition: Add N-Bromosuccinimide (NBS) (11.0 mmol, 1.96 g) portion-wise over 15 minutes. Critical: Protect from light to prevent radical bromination.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to Room Temperature (25°C). Monitor via TLC (Hexane:EtOAc 9:1). Product
- 
- Quench: Once starting material is consumed (~3-4 hours), quench with saturated aqueous Na  
S  
O  
(20 mL) to destroy excess bromine.
- Extraction: Remove methanol under reduced pressure. Extract the aqueous residue with Diethyl Ether (3 x 30 mL).
- Purification: Wash combined organics with Brine, dry over MgSO  
, and concentrate. Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Yield Expectation: 85-92% as a clear, colorless oil.

## Downstream Utility & Signaling

This compound is a "linchpin" intermediate. The diagram below illustrates its divergence into two major pharmaceutical classes.



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Figure 2: Divergent synthetic pathways. The SN2 pathway (left) is favored by polar aprotic solvents (DMF), while strong bases trigger elimination (right).

## References

- PubChem. (2025). **Methyl 2-bromo-3-methoxy-3-methylbutanoate** Compound Summary. National Library of Medicine. [\[Link\]](#)
- Organic Syntheses. (2010). Bromomethoxylation of Alkenes: General Protocols. Org. Synth. Coll. Vol. X. [\[Link\]](#)

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## Sources

- [1. 854431-59-7|Methyl 2-bromo-3-methoxy-3-methylbutanoate|BLD Pharm \[bldpharm.com\]](#)
- [2. Methyl 2-bromo-3-methoxy-3-methylbutanoate | 854431-59-7 \[sigmaaldrich.com\]](#)
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